

# Physicochemical Profile of 1-Methylchrysene: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methylchrysene

Cat. No.: B135444

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This technical guide provides a comprehensive overview of the physicochemical characteristics of **1-Methylchrysene**, a polycyclic aromatic hydrocarbon (PAH) of interest to researchers in toxicology, environmental science, and drug development. This document summarizes key physical and chemical properties, details experimental protocols for their determination, and illustrates relevant biological pathways.

## Core Physicochemical Properties

**1-Methylchrysene** (CAS RN: 3351-28-8) is a solid, carbopolycyclic aromatic compound.<sup>[1]</sup> A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>14</sub>	[2]
Molecular Weight	242.31 g/mol	[2]
Melting Point	250 °C	[3]
Boiling Point	449.4 °C at 760 mmHg	[4]
Density	1.164 g/cm <sup>3</sup>	[4]
Flash Point	217.8 °C	[4]
Water Solubility	Estimated low mg/L range; 5-methylchrysene is 0.062 mg/L at 27 °C	[5]
LogP (Octanol-Water Partition Coefficient)	6.4 (XLogP3-AA)	[1]
Appearance	Leaflets recrystallized from benzene, hexane or toluene	[1]

## Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and quantification of **1-Methylchrysene**.

Spectroscopic Data	Remarks
<sup>1</sup> H and <sup>13</sup> C NMR	Complete assignment of proton and carbon spectra have been reported.
Mass Spectrometry	High-resolution mass spectra are available.
UV/Vis Spectroscopy	Spectral data has been reported.
Fluorescence Spectroscopy	Spectral data has been reported.

## Experimental Protocols

Accurate determination of the physicochemical properties of **1-Methylchrysene** relies on standardized experimental protocols. The following sections detail methodologies for key experiments.

## Determination of Melting and Boiling Points by Simultaneous Thermal Analysis (STA)

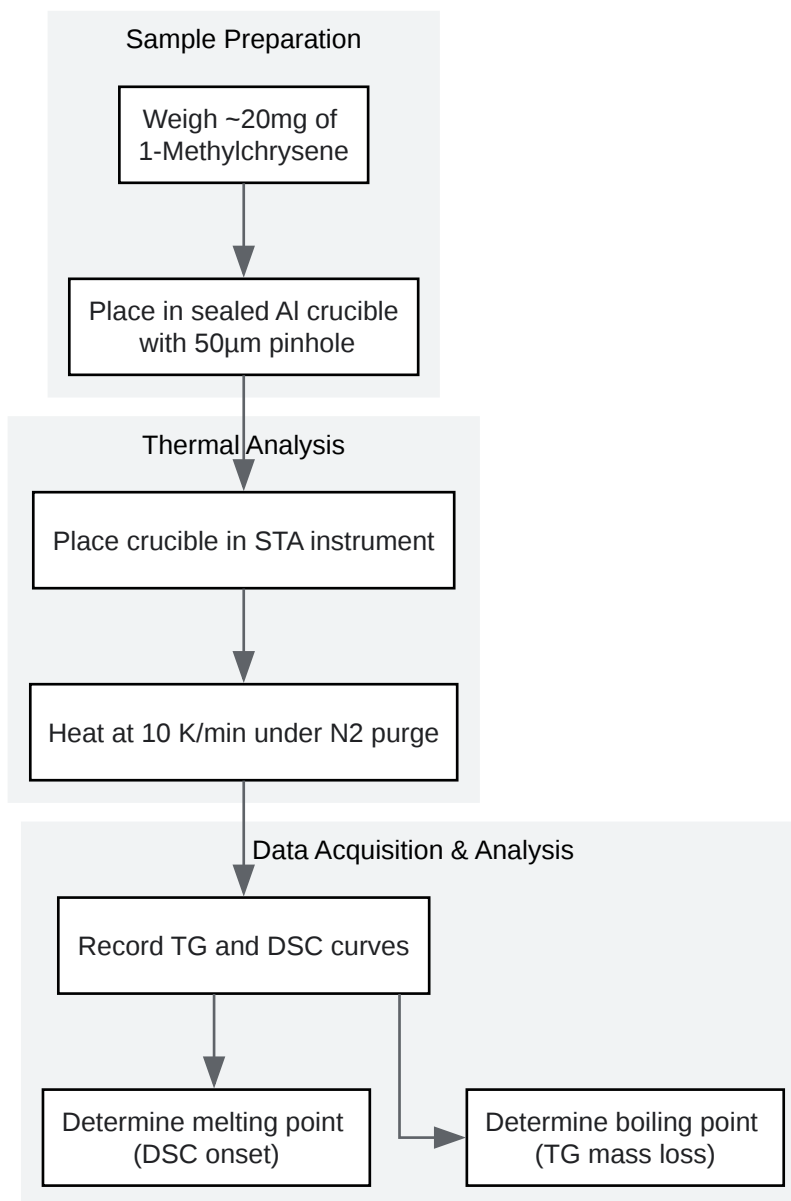
A common method for determining the melting and boiling points of PAHs is Simultaneous Thermal Analysis (STA), which combines Differential Scanning Calorimetry (DSC) and Thermogravimetry (TG).

Methodology:

- **Instrumentation:** A simultaneous thermal analyzer (e.g., NETZSCH STA 449 F3 Jupiter®) equipped with a TG-DSC sample carrier is utilized.
- **Sample Preparation:** Approximately 20 mg of **1-Methylchrysene** is placed in a sealed aluminum crucible with a 50 µm pinhole.
- **Calibration:** The instrument is calibrated for temperature using standard materials such as indium, tin, and zinc.
- **Measurement:** The sample is heated at a constant rate of 10 K/min under a nitrogen purge gas (70 ml/min).
- **Data Analysis:** The melting point is determined from the onset of the endothermic peak in the DSC curve. The boiling point is identified by the sharp mass loss observed in the TG curve, corresponding to the vaporization of the sample.

Below is a generalized workflow for this process:

## Workflow for Melting and Boiling Point Determination

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## Workflow for Melting and Boiling Point Determination

## Determination of Octanol-Water Partition Coefficient (LogP) by the Slow-Stirring Method

The octanol-water partition coefficient (LogP) is a critical parameter for assessing the lipophilicity of a compound. For highly hydrophobic substances like **1-Methylchrysene**, the slow-stirring method is considered the gold standard.

Methodology:

- **System Preparation:** A jacketed glass vessel is filled with high-purity water and n-octanol. The system is allowed to equilibrate at a constant temperature.
- **Analyte Introduction:** A known amount of **1-Methylchrysene** is dissolved in the octanol phase.
- **Slow Stirring:** The two phases are stirred slowly for an extended period (days to weeks) to allow the system to reach equilibrium without forming an emulsion.
- **Phase Separation and Sampling:** Stirring is stopped, and the phases are allowed to separate completely. Samples are carefully taken from both the octanol and water phases.
- **Quantification:** The concentration of **1-Methylchrysene** in each phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection, or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Calculation:** The LogP value is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

## Biological Activity: Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

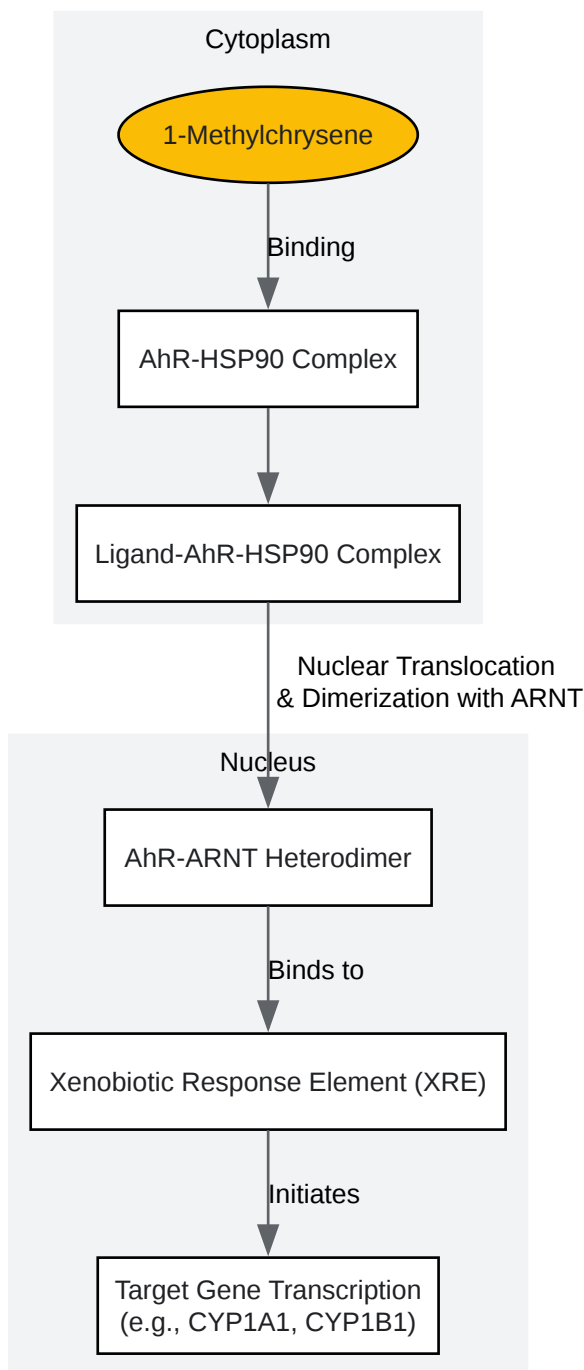
**1-Methylchrysene** has been identified as an agonist of the Aryl Hydrocarbon Receptor (AhR). [6] The AhR is a ligand-activated transcription factor that regulates the expression of a variety of genes, including those involved in xenobiotic metabolism. Activation of the AhR signaling pathway is a key mechanism through which PAHs exert their biological effects, including toxicity and carcinogenicity.

The simplified signaling pathway is as follows:

- **Ligand Binding:** **1-Methylchrysene**, being lipophilic, can cross the cell membrane and bind to the cytosolic AhR, which is in a complex with heat shock protein 90 (HSP90) and other co-chaperones.
- **Nuclear Translocation:** Upon ligand binding, the AhR complex translocates into the nucleus.
- **Dimerization:** In the nucleus, the AhR dissociates from its chaperone proteins and forms a heterodimer with the AhR Nuclear Translocator (ARNT).
- **DNA Binding and Gene Transcription:** The AhR-ARNT heterodimer binds to specific DNA sequences known as Xenobiotic Response Elements (XREs) in the promoter regions of target genes. This binding initiates the transcription of genes encoding for enzymes such as cytochrome P450s (e.g., CYP1A1, CYP1B1), which are involved in the metabolism of PAHs.

The following diagram illustrates this pathway:

## Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

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## Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

## Conclusion

This technical guide provides a consolidated resource for researchers working with **1-Methylchrysene**. The presented data on its physicochemical properties, along with detailed experimental protocols and an overview of its interaction with the AhR signaling pathway, will be valuable for designing and interpreting experimental studies in various scientific disciplines.

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Address: 3281 E Guasti Rd

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